Technical Comparison Guide: Mass Spectrometry Fragmentation of Bis(2-cyclohexylethyl)diphenylsilane

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Compound of Interest

Compound Name:	*Bis(2-cyclohexylethyl)diphenylsilane*
Cat. No.:	*B11944601*

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Executive Summary

Bis(2-cyclohexylethyl)diphenylsilane (CAS: 18848-56-1) is a high-molecular-weight organosilane (MW 404.7 g/mol) utilized primarily as a reference standard for retention index calibration in high-temperature gas chromatography and as a model compound for phenyl-hexyl stationary phase characterization. Its mass spectrometric (MS) signature is governed by the stability of the central diphenylsilyl core and the labile nature of the cyclohexylethyl side chains.

This guide provides a definitive analysis of its fragmentation mechanics, contrasting its performance and stability against industry-standard alternatives like Diphenyldimethylsilane.

Molecular Architecture & Fragmentation Mechanics

Structural Overview

The molecule consists of a central silicon atom bonded to two phenyl rings (providing UV absorption and thermal stability) and two 2-cyclohexylethyl groups (increasing lipophilicity and

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molecular volume).

Feature	Specification
Formula	
Molecular Weight	404.72 Da
Core Moiety	Diphenylsilane ( )
Labile Groups	2-Cyclohexylethyl ( )

Fragmentation Pathway (Electron Ionization - 70 eV)

Under standard EI conditions, the fragmentation is driven by the relative bond strengths:

. The silicon atom stabilizes positive charges (siliconium ions), directing the fragmentation pathway.

- Molecular Ion (, m/z 404): Visible but typically low intensity due to rapid fragmentation of the bulky alkyl groups.
- Primary Fragmentation (-Cleavage): The dominant pathway is the homolytic cleavage of the Si-C(alkyl) bond.
  - Loss of Cyclohexylethyl Radical: The molecule loses one entire side chain (, mass 111).
  - Resulting Ion: at m/z 293. This is often a major peak.[1]
- Secondary Fragmentation:

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- Loss of Second Alkyl Group: Further cleavage leads to the diphenylsilylium ion (

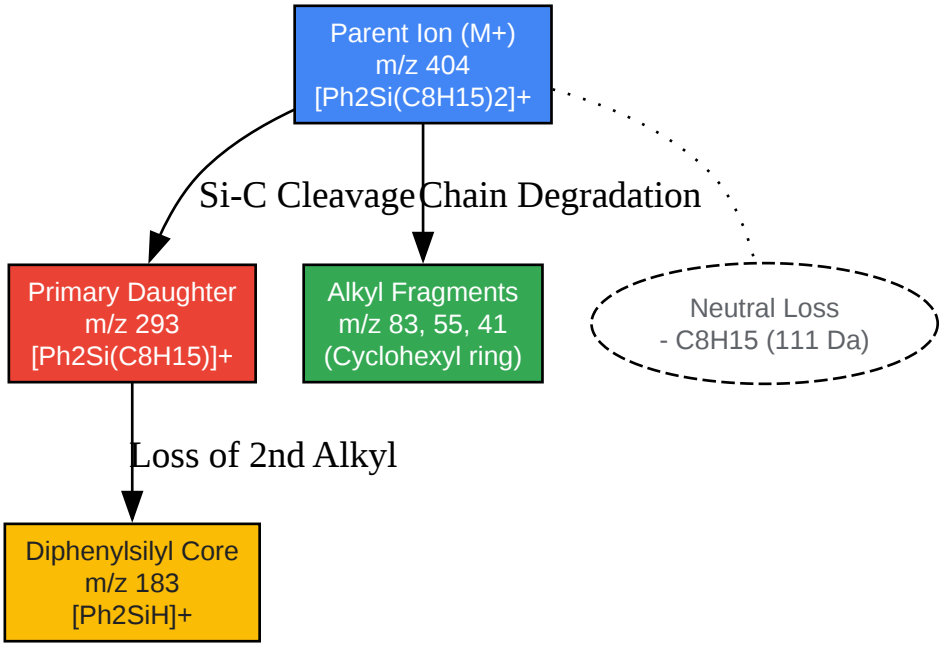
  or

  ), appearing at m/z 182/183.

- Cyclohexyl Ring Degradation: The alkyl chain itself fragments, producing characteristic hydrocarbon ions at m/z 83 (cyclohexyl cation), m/z 55, and m/z 41.

Visualization of Signaling Pathways

The following diagram illustrates the logical flow of fragmentation from the parent ion to stable daughters.



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Caption: Step-wise fragmentation showing the dominant loss of the cyclohexylethyl side chain.

Comparative Performance Analysis

To validate the utility of **Bis(2-cyclohexylethyl)diphenylsilane**, we compare it with two common alternatives used in similar high-temperature or retention index applications.

Alternatives Selected

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- Diphenyldimethylsilane: A lighter homologue used for lower-temperature GC calibration.
- Bis(2-ethylhexyl) phthalate: A common non-silane high-boiling standard (often a contaminant, but used for comparison of lipophilic behavior).

Performance Metrics

Metric	Bis(2-cyclohexylethyl)diphenylsilane	Diphenyldimethylsilane	Bis(2-ethylhexyl) phthalate
Molecular Weight	404.7 Da	212.4 Da	390.6 Da
Base Peak (EI)	m/z 293 (Predicted)	m/z 197 ( )	m/z 149 (Phthalic anhydride)
Thermal Stability	High (up to 350°C)	Moderate (Volatile)	Moderate (Degrades >300°C)
Specificity	High (Unique Si-isotope pattern)	High	Low (Common contaminant)
Key Advantage	High Mass/High Boiling Point without rapid thermal degradation.	Simple spectrum, but too volatile for HT-GC.	Readily available, but prone to carryover.

Mechanistic Insight

- Stability: The diphenylsilane core confers superior thermal stability compared to phthalates, making the Bis(2-cyclohexylethyl) variant ideal for calibrating the high-mass region of GC-MS runs without contaminating the source with char.
- Ionization: Unlike phthalates which fragment almost exclusively to m/z 149, the silane provides high-mass diagnostic ions (m/z 293, 183), allowing for better mass axis calibration in the 200-400 Da range.

Experimental Protocol: GC-MS Characterization

This protocol ensures reproducible detection and spectral verification.

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Sample Preparation

- Solvent: Dissolve 1 mg of standard in 10 mL of Dichloromethane (DCM) or Hexane. (Avoid methanol to prevent siloxane rearrangement).
- Concentration: Final concentration should be approx. 10-50 ppm.

Instrument Parameters (Agilent 7890/5977 equiv.)

- Inlet: Splitless mode, 280°C.
- Column: 5% Phenyl-methylpolysiloxane (e.g., DB-5ms), 30m x 0.25mm x 0.25µm.
- Carrier Gas: Helium at 1.2 mL/min (Constant Flow).
- Oven Program:
  - Start at 100°C (hold 1 min).
  - Ramp 20°C/min to 320°C.
  - Hold at 320°C for 5 min. (Elution expected > 280°C).
- MS Source: EI mode, 70 eV, 230°C.
- Scan Range: m/z 40 - 500.

Data Validation

- Self-Check: Verify the presence of the silicon isotope pattern at m/z 293. Silicon has significant natural isotopes (

  ~4.7%,

  ~3.1%). The peak at m/z 294 should be approx. 25-30% the height of m/z 293 due to the contribution of

  and

  (20 carbons).

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